

(Asp)2-Rhodamine 110: A Technical Guide for Apoptosis Research

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Compound of Interest

Compound Name: (Asp)2-Rhodamine 110

CAS No.: 102330-07-4

Cat. No.: B15554118

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For Researchers, Scientists, and Drug Development Professionals

(Asp)2-Rhodamine 110, also known as Z-DEVD-R110, is a highly sensitive and specific fluorogenic substrate utilized in the detection of caspase-3 and caspase-7 activity, key biomarkers of apoptosis or programmed cell death. This technical guide provides an in-depth overview of its application in research, including its mechanism of action, quantitative data presentation, and detailed experimental protocols.

Core Principles and Mechanism of Action

(Asp)2-Rhodamine 110 is a non-fluorescent bisamide derivative of rhodamine 110. The core structure consists of the rhodamine 110 fluorophore flanked by two aspartic acid-glutamic acid-valine-aspartic acid (DEVD) tetrapeptide sequences.^{[1][2]} This DEVD sequence is a recognized cleavage site for effector caspases, primarily caspase-3 and caspase-7.^{[3][4]}

In its native state, the substrate is unable to fluoresce. However, upon the induction of apoptosis, activated caspase-3 and caspase-7 recognize and cleave the DEVD peptides. This enzymatic cleavage occurs in a two-step process, first yielding a fluorescent monoamide

intermediate and then the highly fluorescent rhodamine 110.[1][5] The resulting fluorescence intensity is directly proportional to the amount of active caspase-3/7 in the sample, providing a quantitative measure of apoptosis.[6]

Applications in Research

The primary application of **(Asp)2-Rhodamine 110** is in the quantitative measurement of caspase-3/7 activity to study apoptosis in various research contexts, including:

- **Drug Discovery and Development:** Screening for pro-apoptotic or anti-apoptotic effects of novel therapeutic compounds.
- **Cancer Research:** Investigating the mechanisms of cell death in cancer cells and the efficacy of chemotherapeutic agents.[7]
- **Neurodegenerative Disease Research:** Studying the role of apoptosis in neuronal cell death.[8]
- **Toxicology:** Assessing the cytotoxic effects of chemicals and environmental toxins.

This substrate is suitable for various assay formats, including high-throughput screening (HTS) in microplates, flow cytometry, and fluorescence microscopy.[1][9]

Quantitative Data Summary

The following table summarizes key quantitative parameters for **(Asp)2-Rhodamine 110** and the resulting fluorophore.

Parameter	Value	Reference
Substrate		
Chemical Name	(Z-Asp-Glu-Val-Asp) ² -Rhodamine 110	[10][11]
Synonyms	Z-DEVD-R110, (Z-DEVD) ² -R110	[10][12]
CAS Number	223538-61-2	[10][11]
Molecular Formula	C ₇₂ H ₇₈ N ₁₀ O ₂₇	[10]
Molecular Weight	1515.46 g/mol	[10]
Fluorophore		
Name	Rhodamine 110	[1]
Excitation Wavelength (max)	~496-499 nm	[1][2]
Emission Wavelength (max)	~520-521 nm	[1][2]
Assay Parameters		
Typical Substrate Concentration	50 µM	[13][14]
Incubation Temperature	37 °C	[6][15]
Incubation Time	1-2 hours	[6][14]

Experimental Protocols

In Vitro Caspase-3/7 Activity Assay in Cell Lysates

This protocol describes the measurement of caspase-3/7 activity in a 96-well plate format using cell lysates.

Materials:

- Cells of interest (adherent or suspension)

- Apoptosis-inducing agent (e.g., staurosporine, etoposide)
- Phosphate-Buffered Saline (PBS)
- Chilled Cell Lysis Buffer (e.g., 20 mM HEPES, 10% glycerol, 2 mM DTT, pH 7.5)
- **(Asp)2-Rhodamine 110** substrate stock solution (e.g., 1 mM in DMSO)
- 2X Reaction Buffer (e.g., 40 mM HEPES, 20% glycerol, 4 mM DTT, pH 7.5)
- 96-well black, clear-bottom microplate
- Fluorescence microplate reader

Procedure:

- Cell Culture and Treatment:
 - Seed cells in appropriate culture vessels and allow them to adhere (for adherent cells).
 - Treat cells with the desired apoptosis-inducing agent for the appropriate time. Include an untreated control group.
- Cell Lysis:
 - For adherent cells, aspirate the culture medium and wash the cells with PBS. For suspension cells, pellet the cells by centrifugation (e.g., 250 x g for 10 minutes) and wash with PBS.^[6]
 - Resuspend the cell pellet in chilled Cell Lysis Buffer. A common recommendation is to use 25 μ L of lysis buffer per 1×10^6 cells.^[6]
 - Incubate the cell lysate on ice for 10 minutes.^[6]
 - Centrifuge the lysate at high speed (e.g., 10,000 x g) for 1 minute at 4°C to pellet cellular debris.^[6]
 - Collect the supernatant containing the cell lysate for the assay.

- Assay Setup:
 - To each well of a 96-well plate, add 50 μ L of cell lysate (typically corresponding to 100-200 μ g of total protein).[6]
 - Prepare control wells:
 - Blank: 50 μ L of Cell Lysis Buffer without cell lysate.
 - Negative Control: 50 μ L of lysate from untreated cells.
 - Prepare the substrate working solution. Dilute the **(Asp)2-Rhodamine 110** stock solution in 2X Reaction Buffer to a final concentration of 10 μ M (this will be further diluted to 5 μ M in the reaction).
- Enzymatic Reaction:
 - Add 50 μ L of the 2X Reaction Buffer to each well.[14]
 - Initiate the reaction by adding 5 μ L of the 1 mM **(Asp)2-Rhodamine 110** substrate to each well, for a final concentration of 50 μ M.[13][14]
 - Mix the contents of the plate gently.
- Incubation and Measurement:
 - Incubate the plate at 37°C for 1-2 hours, protected from light.[6][14]
 - Measure the fluorescence intensity using a microplate reader with excitation at approximately 499 nm and emission at approximately 521 nm.[2]
- Data Analysis:
 - Subtract the blank reading from all experimental and control readings.
 - Express the results as a fold-increase in caspase activity in the treated samples compared to the untreated controls.

Flow Cytometry Analysis of Apoptosis

This protocol allows for the detection of caspase-3/7 activity in intact, single cells.

Materials:

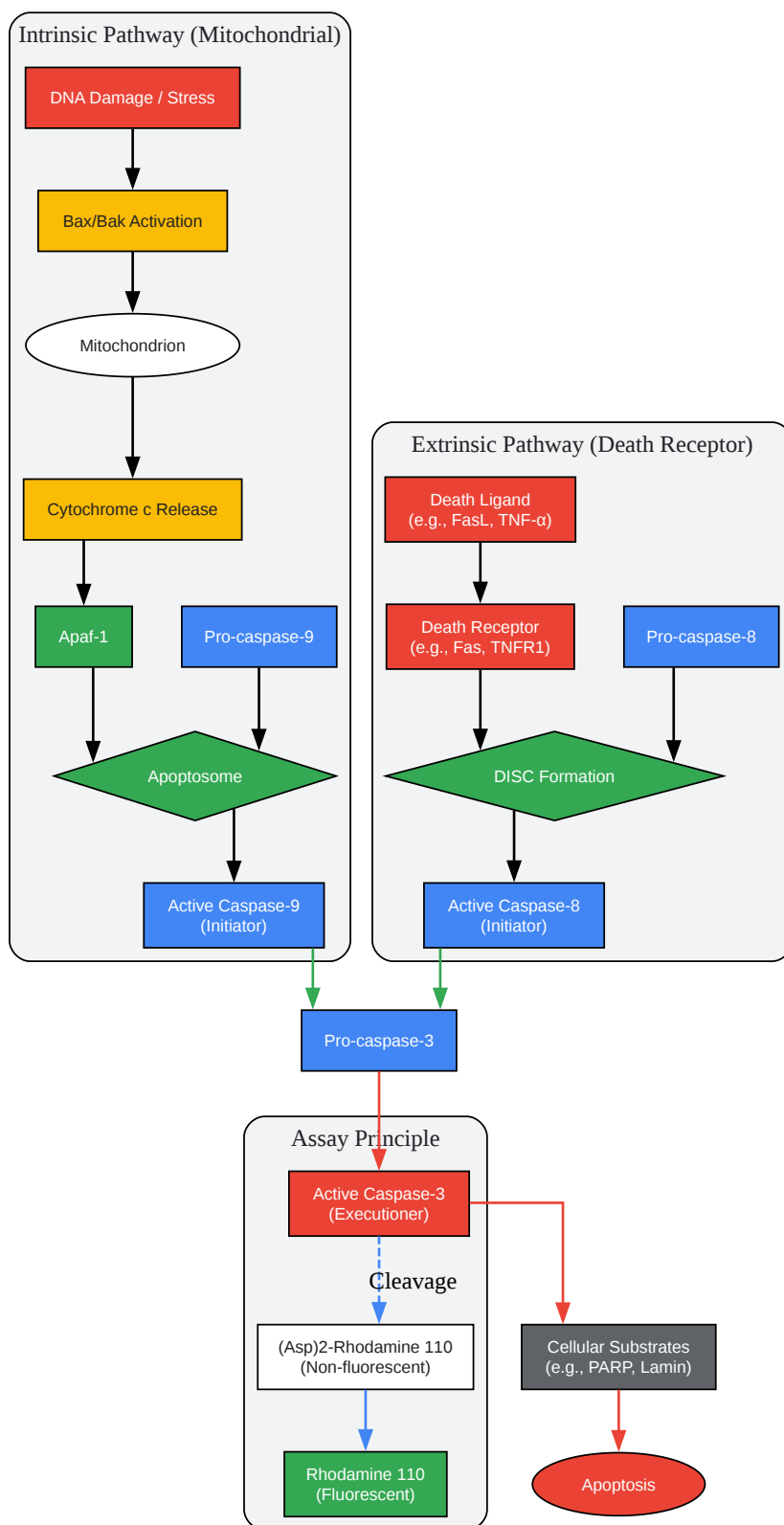
- Cells in suspension
- **(Asp)2-Rhodamine 110**
- Flow cytometry buffer (e.g., PBS with 1% BSA)
- Flow cytometer

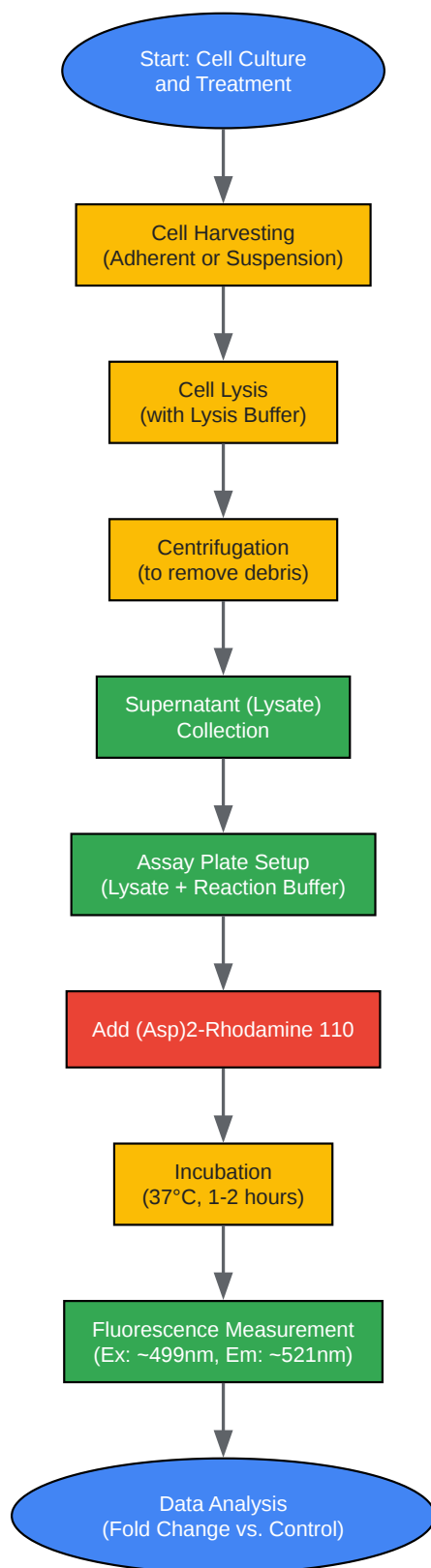
Procedure:

- Cell Preparation:
 - Induce apoptosis in your cell population as described previously.
 - Harvest the cells and wash them with PBS.
 - Resuspend the cells in the flow cytometry buffer at a concentration of approximately 1×10^6 cells/mL.
- Substrate Loading:
 - Add **(Asp)2-Rhodamine 110** to the cell suspension to a final concentration of approximately 1-10 μM .
 - Incubate the cells at 37°C for 30-60 minutes, protected from light.
- Flow Cytometry Analysis:
 - Analyze the cells on a flow cytometer, exciting with a 488 nm laser and detecting the emission in the green channel (e.g., 525/50 nm bandpass filter).
 - Gate on the cell population of interest and quantify the percentage of fluorescent (apoptotic) cells.

Visualizing the Apoptotic Signaling Pathway

The activation of caspase-3 is a central event in the apoptotic cascade, which can be initiated through two primary pathways: the intrinsic (mitochondrial) and the extrinsic (death receptor) pathways.





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